

Application Notes and Protocols for Assessing Taligantininib Off-Target Effects

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Compound of Interest

Compound Name: *Taligantininib*
CAS No.: *2243235-80-3*
Cat. No.: *B15621371*

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Introduction

Taligantininib is a potent, orally bioavailable dual inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) and the Mesenchymal-Epithelial Transition factor (c-Met). By targeting these key receptor tyrosine kinases, **Taligantininib** disrupts critical signaling pathways involved in tumor angiogenesis, proliferation, and metastasis. As with any kinase inhibitor, a thorough understanding of its selectivity profile is paramount for predicting both efficacy and potential toxicity. Off-target effects, where a drug interacts with unintended proteins, can lead to unexpected adverse events or, in some cases, beneficial polypharmacology.^{[1][2]}

These application notes provide a comprehensive framework and detailed protocols for the systematic assessment of **Taligantininib**'s off-target effects. The methodologies described herein are designed to enable researchers to build a robust selectivity profile, validate off-target interactions, and understand the functional consequences of these interactions in a cellular context.

Data Presentation: Taligantinib Selectivity Profile

A comprehensive assessment of a kinase inhibitor's selectivity involves screening against a large panel of kinases. While a specific kinome scan for **Taligantinib** is not publicly available, the following table presents representative data from other dual VEGFR-2/c-Met inhibitors, such as Cabozantinib and Lenvatinib, to illustrate the expected format and type of data for off-target analysis.^{[3][4]} This data is typically generated from biochemical assays measuring the half-maximal inhibitory concentration (IC₅₀) or dissociation constant (K_d).

Target Classification	Kinase Target	Taligantinib (Representative IC50/Kd in nM)	Significance
Primary On-Target	VEGFR-2 (KDR)	1-10	Potent inhibition of the primary target is essential for efficacy.
c-Met	1-10	Potent inhibition of the second primary target.	
Known Off-Target	KIT	10-50	Inhibition of KIT can contribute to both efficacy and toxicity (e.g., in gastrointestinal stromal tumors).[3]
RET	10-50	RET inhibition is relevant in certain thyroid and lung cancers.[3]	
AXL	20-100	AXL is implicated in drug resistance and metastasis.[3]	
FLT3	20-100	Inhibition of FLT3 is relevant in certain leukemias.[3]	
TIE2	50-200	TIE2 is another receptor tyrosine kinase involved in angiogenesis.	
Potential Off-Target	SRC family kinases	>100	Off-target activity on non-receptor tyrosine kinases can lead to diverse cellular effects.

PDGFR β	>100	Overlap in activity against other receptor tyrosine kinases is common.
FGFR1-4	>100	Inhibition of fibroblast growth factor receptors can impact various cellular processes.[4]

Experimental Protocols

A multi-pronged approach is recommended to thoroughly characterize the off-target profile of **Taligantininib**.^[5] This involves a combination of broad, unbiased screening methods and focused, validation assays.

Protocol 1: In Vitro Kinome Profiling

Objective: To determine the selectivity of **Taligantininib** across a broad panel of human kinases.

Principle: Commercially available kinase profiling services (e.g., KINOMEscan™, Eurofins DiscoverX) utilize binding assays or enzymatic assays to quantify the interaction of the inhibitor with hundreds of purified kinases.^{[6][7]}

Methodology:

- **Compound Preparation:** Prepare a stock solution of **Taligantininib** in 100% DMSO at a concentration 100-fold higher than the final desired screening concentration.
- **Assay Format:** Select a suitable assay format. A common choice is a competition binding assay where **Taligantininib** competes with a labeled ligand for the ATP-binding site of each kinase.
- **Screening Concentration:** Perform an initial screen at a single high concentration (e.g., 1 μ M or 10 μ M) to identify potential hits.

- **Dose-Response Analysis:** For any kinases showing significant inhibition (e.g., >70% inhibition) in the initial screen, perform a follow-up dose-response analysis to determine the IC50 or Kd values.
- **Data Analysis:** The results are typically provided as a percentage of inhibition or binding relative to a control. Calculate IC50 values for confirmed off-targets. The selectivity score can be calculated by dividing the number of inhibited kinases by the total number of tested kinases at a specific concentration.[\[8\]](#)

Protocol 2: Cellular Thermal Shift Assay (CETSA)

Objective: To validate the engagement of **Taligantinib** with its on- and potential off-targets in a cellular environment.

Principle: The binding of a ligand (**Taligantinib**) to its target protein can increase the thermal stability of the protein. CETSA measures this change in thermal stability to confirm target engagement in intact cells.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Methodology:

- **Cell Culture and Treatment:** Culture a relevant cell line (e.g., a human umbilical vein endothelial cell line like HUVEC for VEGFR-2 or a c-Met amplified cancer cell line like MKN-45) to 70-80% confluency. Treat the cells with **Taligantinib** at various concentrations (e.g., 0.1, 1, 10 μ M) or a vehicle control (DMSO) for a defined period (e.g., 1-2 hours).
- **Heating:** After treatment, harvest the cells and resuspend them in a suitable buffer. Aliquot the cell suspension and heat the samples to a range of temperatures (e.g., 40-70°C) for a short duration (e.g., 3 minutes) followed by cooling.
- **Lysis and Protein Quantification:** Lyse the cells to separate the soluble and aggregated protein fractions. This can be achieved through freeze-thaw cycles or sonication. Centrifuge the lysates to pellet the aggregated proteins.
- **Western Blot Analysis:** Collect the supernatant (soluble fraction) and determine the protein concentration. Separate equal amounts of protein by SDS-PAGE and transfer to a PVDF membrane.

- Immunodetection: Probe the membrane with primary antibodies specific for the target proteins of interest (e.g., VEGFR-2, c-Met, and suspected off-targets identified from kinome profiling). Use an appropriate secondary antibody and detect the signal using chemiluminescence.
- Data Analysis: Quantify the band intensities at each temperature. The temperature at which 50% of the protein is denatured (T_m) is determined. A shift in the T_m in the presence of **Taligantinib** indicates target engagement.

Protocol 3: Quantitative Phosphoproteomics

Objective: To obtain an unbiased, global view of the signaling pathways affected by **Taligantinib** treatment.

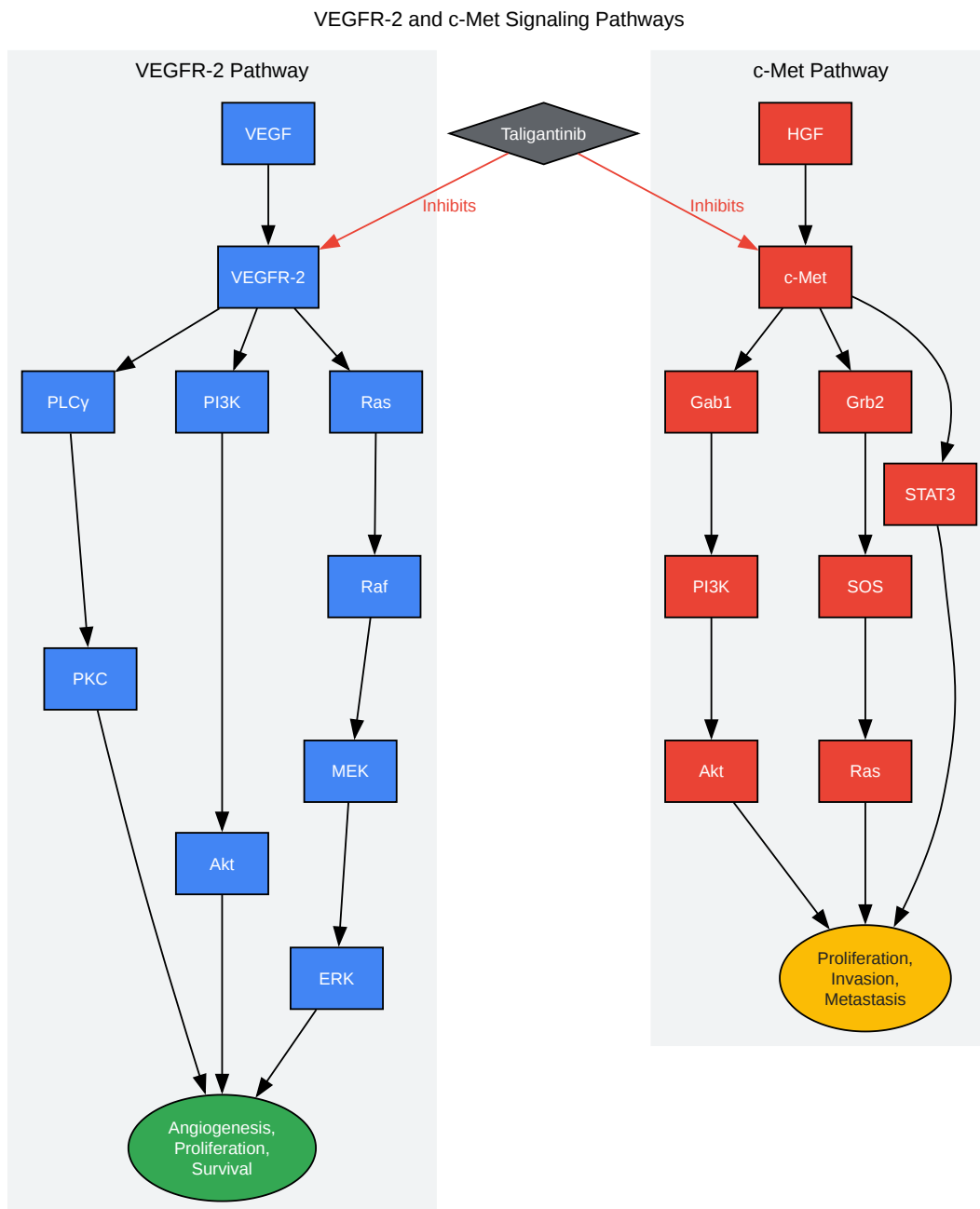
Principle: Mass spectrometry-based phosphoproteomics allows for the identification and quantification of thousands of phosphorylation sites in a single experiment. Changes in the phosphorylation status of proteins upon **Taligantinib** treatment can reveal both on-target and off-target kinase inhibition.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Methodology:

- Cell Culture and Treatment: Culture cells as described in Protocol 2 and treat with **Taligantinib** or vehicle control.
- Cell Lysis and Protein Digestion: Lyse the cells in a buffer containing phosphatase and protease inhibitors. Quantify the protein concentration and digest the proteins into peptides using an enzyme like trypsin.
- Phosphopeptide Enrichment: Enrich for phosphopeptides from the total peptide mixture using techniques such as titanium dioxide (TiO₂) or immobilized metal affinity chromatography (IMAC).
- LC-MS/MS Analysis: Analyze the enriched phosphopeptides by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The mass spectrometer will fragment the peptides and provide information about their sequence and the location of the phosphorylation sites.

- **Data Analysis:** Use specialized software to identify and quantify the phosphopeptides. Compare the abundance of each phosphopeptide between the **Taligantinib**-treated and control samples.
- **Pathway Analysis:** Use bioinformatics tools to map the significantly altered phosphoproteins to known signaling pathways. This will reveal which pathways are modulated by **Taligantinib**, providing clues to its on- and off-target effects.

Visualizations



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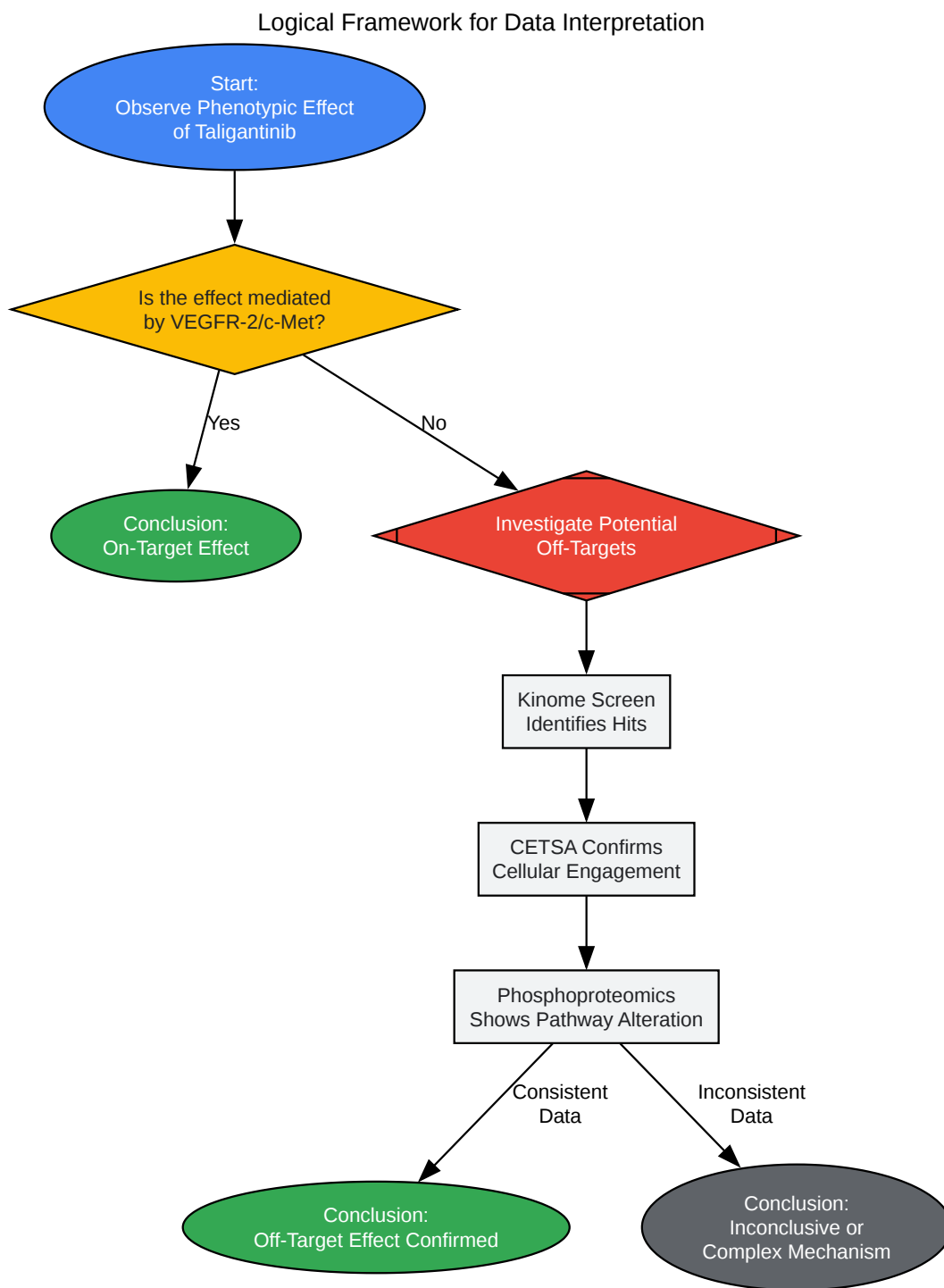
Caption: Key signaling pathways of VEGFR-2 and c-Met inhibited by **Taligantinib**.

Experimental Workflow for Off-Target Assessment



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Caption: A stepwise workflow for the identification and validation of **Taligantinib** off-targets.



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Caption: A decision-making diagram for interpreting experimental outcomes.

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